

Biotin-DADOO TFA: Application Notes and Protocols for Bioconjugation

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Compound of Interest

Compound Name: Biotin-DADOO TFA

Cat. No.: B3340040

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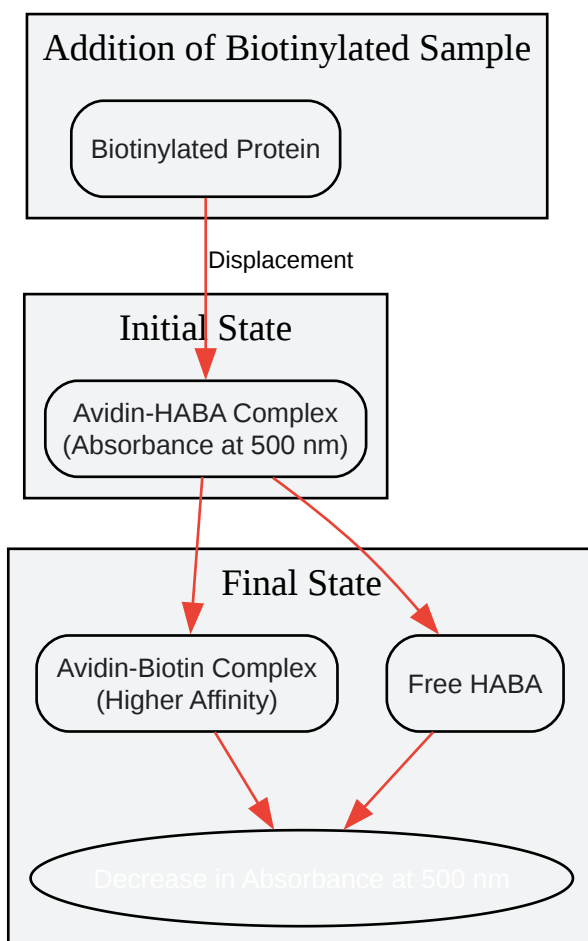
This document provides detailed application notes and protocols for the use of **Biotin-DADOO TFA**, an amine-reactive biotinylating reagent, in bioconjugation techniques. These protocols are intended to guide researchers in the successful labeling of proteins, antibodies, and other biomolecules for applications in diagnostics, drug development, and life sciences research.

Introduction to Biotin-DADOO TFA

Biotin-DADOO TFA is a biotinylating reagent used to covalently attach a biotin moiety to molecules containing primary amines.[1][2][3][4] The "DADOO" (diaminodioxaoctane) component is a long, hydrophilic spacer arm that separates the biotin from the target molecule. This spacer arm helps to minimize steric hindrance and improve the accessibility of the biotin for binding to avidin or streptavidin.[4] The trifluoroacetate (TFA) salt form enhances the solubility and stability of the compound.

The primary application of **Biotin-DADOO TFA** lies in its ability to label biomolecules for subsequent detection or purification based on the high-affinity interaction between biotin and streptavidin ($K_d \approx 10^{-14}$ M).[5][6] This robust interaction is widely exploited in various assays such as ELISA, Western blotting, immunohistochemistry, and affinity chromatography.[1]

Chemical Structure:



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